

Personal protective equipment for handling Benzyl lactate

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Compound of Interest

Compound Name: Benzyl lactate

Cat. No.: B1666779

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Essential Safety and Handling Guide for Benzyl Lactate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Benzyl lactate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Properties and Hazards

Benzyl lactate is a combustible liquid. While some safety data sheets (SDS) indicate it does not meet the criteria for hazard classification under GHS (Globally Harmonized System), others classify it as a skin and eye irritant, and potentially harmful if swallowed.^{[1][2][3][4][5]} Due to these conflicting classifications, it is crucial to handle **Benzyl lactate** with care, adhering to the protective measures outlined below. Hazardous decomposition products, such as carbon monoxide (CO) and carbon dioxide (CO₂), can be released during combustion.

Quantitative Data Summary

For quick reference, the key quantitative properties of **Benzyl lactate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₂ O ₃	
Molecular Weight	180.20 g/mol	
Appearance	Colorless to yellowish liquid	
Boiling Point	105 - 109 °C @ 0.1 mmHg	
Flash Point	> 110 °C / > 230 °F	
Density	1.12 g/mL at 25 °C	
Water Solubility	Insoluble / Immiscible	

Operational and Safety Protocols

Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety when handling **Benzyl lactate**.

- **Eye and Face Protection:** Always wear chemical safety goggles with side shields that comply with OSHA 29 CFR 1910.133 or European Standard EN166.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn to prevent skin contact.
- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashing, impervious clothing should be worn.
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required. However, in case of spills, insufficient ventilation, or exposure to vapors or mists, a NIOSH-approved respirator with a particulate filter should be used.

Handling and Storage Plan

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

- Ventilation: Always handle **Benzyl lactate** in a well-ventilated area. A chemical fume hood is recommended.
- Safe Handling Practices:
 - Avoid contact with skin, eyes, and clothing.
 - Prevent the formation of aerosols or mists.
 - Wash hands thoroughly with soap and water after handling.
 - Eating, drinking, and smoking are strictly prohibited in the work area.
 - Use non-sparking tools and take precautionary measures against static discharge.
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated place.
 - Keep containers tightly sealed to prevent leakage.
 - Store away from incompatible materials such as strong acids, alkalis, and oxidizing agents.
 - Keep away from heat, sparks, and open flames.

Emergency and Spill Response

Immediate and appropriate action is essential in the event of a spill or exposure.

- Spill Cleanup Protocol:
 - Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.
 - Don PPE: Before addressing the spill, put on the appropriate PPE, including respiratory protection if necessary.
 - Containment: Prevent the spill from spreading and entering drains or waterways.

- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or diatomite.
- Collection: Carefully sweep or shovel the absorbed material into a suitable, labeled container for chemical waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.
 - Inhalation: Move the individual to fresh air. If breathing is difficult or symptoms occur, seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Seek immediate medical attention.

Disposal Plan

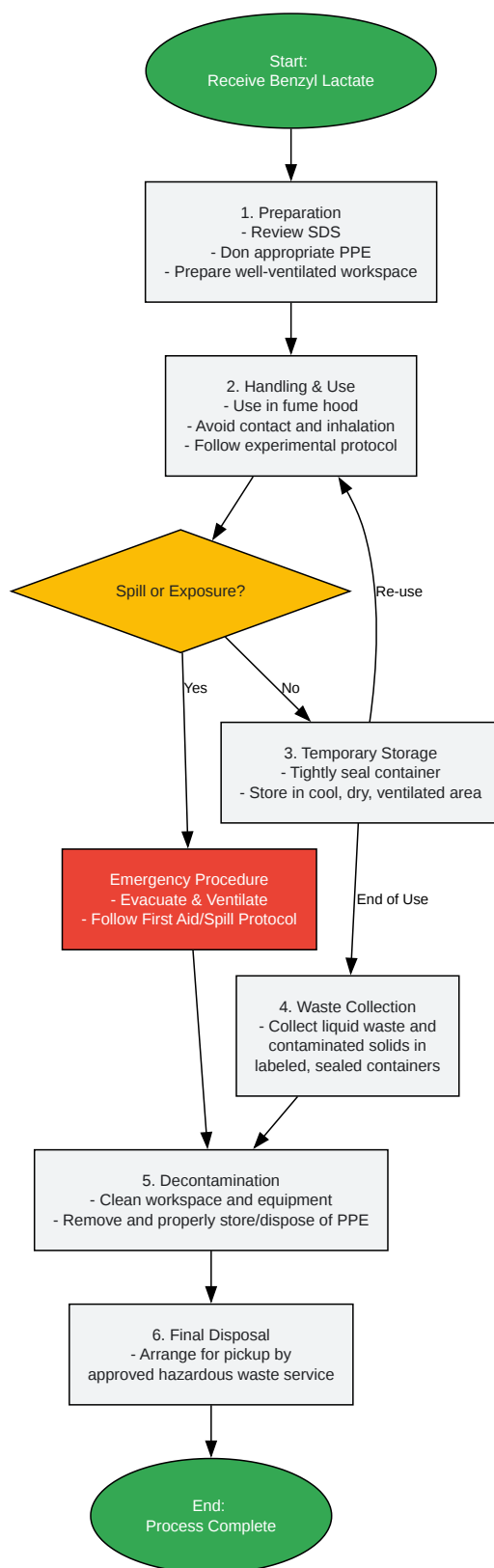
All waste containing **Benzyl lactate** must be treated as hazardous chemical waste.

- Waste Collection: Collect all **Benzyl lactate** waste, including contaminated materials from spills, in a clearly labeled, sealed, and appropriate container.
- Disposal Procedure:
 - Do not dispose of **Benzyl lactate** down the drain or in regular trash.
 - Arrange for disposal through an approved and licensed hazardous waste disposal company.

- Follow all local, state, and federal regulations for hazardous waste disposal to ensure complete and accurate classification and disposal.
- Contaminated packaging should be handled and disposed of in the same manner as the chemical itself.

Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for handling **Benzyl lactate**, from preparation to disposal.



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